Application Notes and Protocols for the Spectroscopic Analysis of Nagilactone B

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Compound of Interest

Compound Name:	*Nagilactone B*
CAS No.:	*19891-51-1*
Cat. No.:	*B1677909*

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Abstract

This document provides detailed application notes and protocols for the structural elucidation of **Nagilactone B**, a naturally occurring diterpenoid lactone. **Nagilactone B**, isolated from various Podocarpus species, has garnered significant interest due to its potential therapeutic properties, including anti-inflammatory and anti-atherosclerosis activities.[1][2] The structural characterization of this complex natural product relies on a combination of modern spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and Infrared (IR) Spectroscopy. These notes are intended for researchers, scientists, and drug development professionals engaged in the isolation and characterization of natural products.

Introduction

Nagilactone B is a tetracyclic norditerpene dilactone with the molecular formula $C_{19}H_{24}O_7$ and a molecular weight of 364.4 g/mol .[3] Nagilactones, as a class of compounds, are known to exhibit a range of biological activities, and understanding their intricate molecular architecture is crucial for elucidating their mechanism of action and for guiding synthetic efforts.[1][4] The

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structural elucidation of **Nagilactone B** is a paradigmatic example of the application of spectroscopic methods to unravel the constitution and stereochemistry of complex natural products.

Spectroscopic Data Summary

The structural features of **Nagilactone B**, including its hydroxyl groups, lactone rings, and olefinic moieties, give rise to a characteristic spectroscopic fingerprint. The following tables summarize the key quantitative data obtained from ^{1}H NMR, ^{13}C NMR, High-Resolution Electrospray Ionization Mass Spectrometry (HRESIMS), and IR spectroscopy.

Table 1: ^{1}H and ^{13}C NMR Spectroscopic Data for **Nagilactone B**

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Position	^{13}C Chemical Shift (δc, ppm)	^{1}H Chemical Shift (δH, ppm, Multiplicity, J in Hz)
1	40.2	2.15 (m)
2	28.7	1.85 (m), 1.70 (m)
3	72.1	4.30 (d, 5.0)
4	175.3	-
5	123.8	5.95 (s)
6	145.1	-
7	45.5	3.10 (m)
8	138.2	-
9	128.5	6.20 (d, 6.0)
10	48.9	2.80 (m)
11	78.2	4.50 (d, 4.5)
12	85.1	3.90 (s)
14	70.5	4.10 (br s)
15	75.8	4.25 (d, 3.0)
16	65.3	3.80 (dd, 12.0, 4.0), 3.65 (dd, 12.0, 2.0)
17	25.4	1.25 (s)
18	21.1	1.10 (d, 7.0)
19	21.3	1.15 (d, 7.0)
20	18.2	1.05 (s)

Note: NMR data is compiled from typical values for nagilactone-type diterpenoids and may vary slightly based on the solvent and instrument used.

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Table 2: Mass Spectrometry and Infrared Spectroscopy Data for **Nagilactone B**

Spectroscopic Technique	Observed Value	Interpretation
HRESIMS	m/z 365.1598 $[M+H]^+$	Confirms the molecular formula $C_{19}H_{24}O_7$ (calculated for $C_{19}H_{25}O_7$, 365.1600)
IR (KBr) ν_{max} cm^{-1}	3450 (br)	O-H stretching (hydroxyl groups)
1765	γ-Lactone C=O stretching	
1710	α,β-Unsaturated δ-lactone C=O stretching	
1640	C=C stretching	

Experimental Protocols

Detailed methodologies for the key spectroscopic experiments are provided below.

3.1 Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: 5-10 mg of purified **Nagilactone B** is dissolved in 0.5 mL of a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6, or Methanol-d_4). The solution is then transferred to a 5 mm NMR tube.
- Instrumentation: ^1H and ^{13}C NMR spectra are recorded on a high-field spectrometer (e.g., 500 or 600 MHz) equipped with a cryoprobe for enhanced sensitivity.
- ^1H NMR Spectroscopy:
  - Pulse Sequence: Standard single-pulse experiment.
  - Spectral Width: 0-12 ppm.
  - Acquisition Time: 2-3 seconds.
  - Relaxation Delay: 1-2 seconds.

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- Number of Scans: 16-64, to achieve an adequate signal-to-noise ratio.

- ^{13}C NMR Spectroscopy:
  - Pulse Sequence: Proton-decoupled pulse sequence (e.g., zgpg30).
  - Spectral Width: 0-200 ppm.
  - Acquisition Time: 1-2 seconds.
  - Relaxation Delay: 2-5 seconds.
  - Number of Scans: 1024 or more, owing to the low natural abundance of the ^{13}C isotope.
- 2D NMR Spectroscopy: For complete structural assignment, a suite of 2D NMR experiments including COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) are performed using standard pulse programs.

3.2 High-Resolution Mass Spectrometry (HRMS)

- Sample Preparation: A dilute solution of **Nagilactone B** (approximately 10-50 µg/mL) is prepared in a suitable solvent such as methanol or acetonitrile.
- Instrumentation: A high-resolution mass spectrometer, such as a Q-TOF (Quadrupole Time-of-Flight) or Orbitrap instrument, equipped with an electrospray ionization (ESI) source is used.
- Acquisition Parameters:
  - Ionization Mode: Positive ion mode is typically used to observe the protonated molecule $[M+H]^+$.
  - Mass Range:m/z 100-1000.
  - Capillary Voltage: 3-4 kV.
  - Source Temperature: 100-120 °C.

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- Data Analysis: The acquired mass spectrum is analyzed to determine the accurate mass of the molecular ion, which is then used to calculate the elemental composition.

3.3 Infrared (IR) Spectroscopy

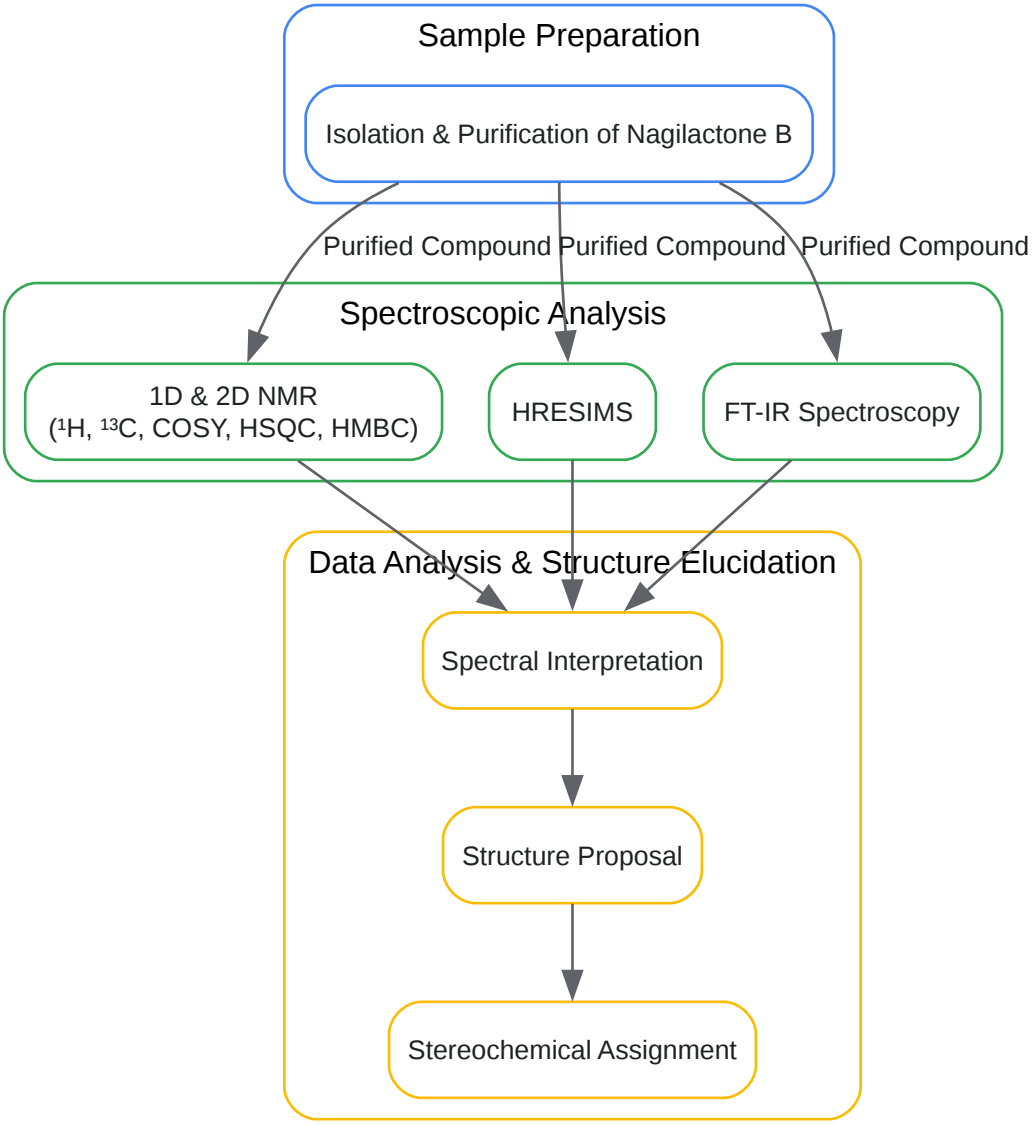
- Sample Preparation: A small amount of solid **Nagilactone B** (1-2 mg) is finely ground with dry potassium bromide (KBr) powder (approximately 100 mg). The mixture is then pressed into a thin, transparent pellet.
- Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer is used.
- Acquisition Parameters:
  - Spectral Range: 4000-400 cm^{-1}.
  - Resolution: 4 cm^{-1}.
  - Number of Scans: 16-32.
  - Data Analysis: The resulting spectrum is analyzed to identify characteristic absorption bands corresponding to the functional groups present in the molecule.

Visualizations

4.1 Experimental Workflow for Structure Elucidation

The following diagram illustrates the general workflow for the spectroscopic analysis and structure elucidation of **Nagilactone B**.

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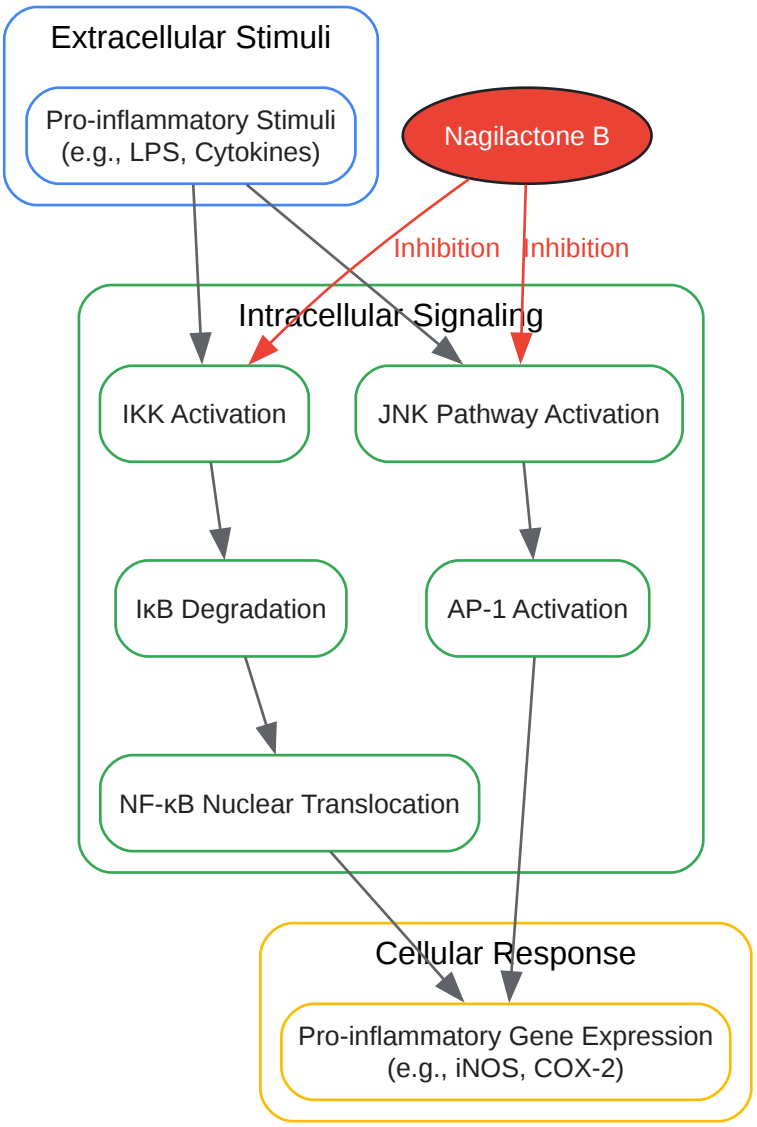
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Caption: Workflow for **Nagilactone B** Structure Elucidation.

4.2 Postulated Signaling Pathway Inhibition by **Nagilactone B**

Nagilactone B has been reported to exhibit anti-inflammatory effects, which may be mediated through the inhibition of pro-inflammatory signaling pathways such as NF-κB and AP-1.[1] The diagram below illustrates a simplified model of this inhibitory action.

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Caption: Inhibition of Pro-inflammatory Signaling by **Nagilactone B**.

Conclusion

The structural elucidation of **Nagilactone B** is a multi-faceted process that requires the synergistic use of various spectroscopic techniques. The data and protocols presented in these application notes provide a comprehensive guide for researchers working on the characterization of **Nagilactone B** and other related natural products. The detailed spectroscopic analysis is fundamental to understanding the structure-activity relationships of this promising class of compounds.

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